

In-Depth Technical Guide: Phendioxan (CAS Number 130905-04-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phendioxan*

Cat. No.: *B1680296*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Phendioxan, with CAS Number 130905-04-3, is a potent and selective α 1-adrenergic receptor antagonist. Belonging to the 1,4-benzodioxan class of compounds, it has been a valuable pharmacological tool for investigating the role of α 1-adrenergic receptor subtypes in various physiological and pathological processes. This technical guide provides a comprehensive overview of **Phendioxan**, including its chemical properties, synthesis, mechanism of action, and detailed experimental protocols for its biological evaluation. All quantitative data are presented in structured tables, and key pathways and workflows are visualized using diagrams.

Chemical and Physical Properties

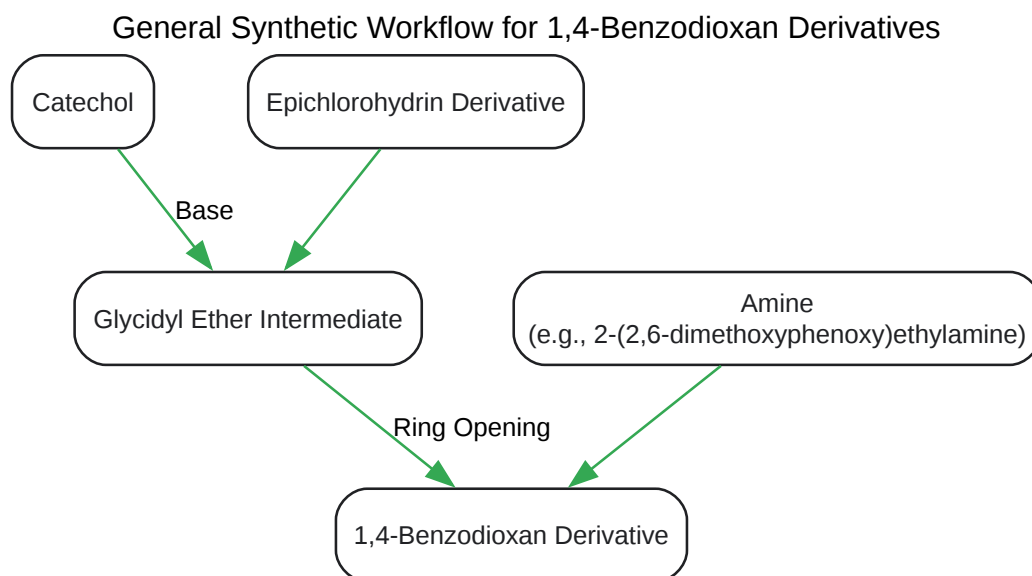
Phendioxan, chemically known as (2R)-2,3-Dihydro-3 β -[[2-(2,6-dimethoxyphenoxy)ethylamino]methyl]-2 α -phenyl-1,4-benzodioxin, possesses the following properties:

Property	Value	Reference
Molecular Formula	C25H27NO5	[1]
Molecular Weight	421.49 g/mol	[1]
Boiling Point (Predicted)	559.0 ± 50.0 °C	[1]
Density (Predicted)	1.164 ± 0.06 g/cm3	[1]
pKa (Predicted)	7.61 ± 0.20	[1]

Synthesis

While a specific, detailed, step-by-step synthesis protocol for **Phendioxan** is not readily available in the public domain, the general synthesis of 2,3-dihydro-1,4-benzodioxin derivatives involves the reaction of a catechol with an appropriate dihaloethane or a related synthon. The synthesis of **Phendioxan** would likely follow a multi-step pathway involving the formation of the chiral 2,3-disubstituted 1,4-benzodioxane core, followed by the introduction of the aminomethyl side chain and subsequent N-alkylation with the 2-(2,6-dimethoxyphenoxy)ethyl moiety.

A general synthetic workflow for related 1,4-benzodioxan derivatives is depicted below.



[Click to download full resolution via product page](#)

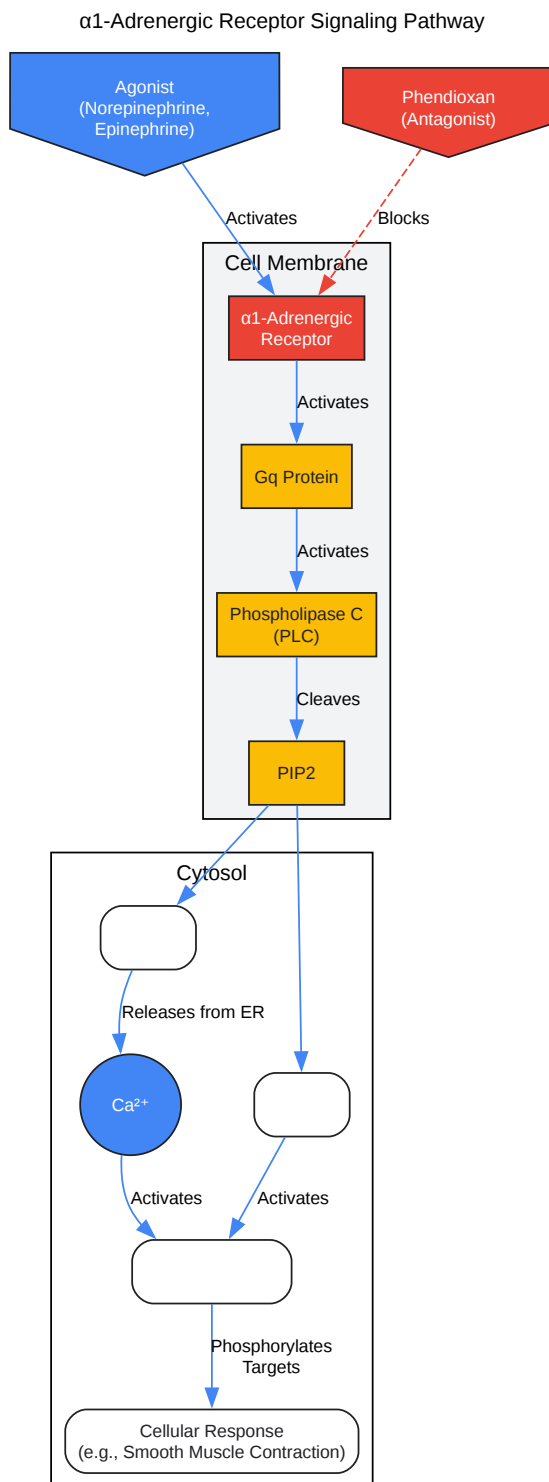
Caption: General synthesis approach for 1,4-benzodioxan analogs.

Mechanism of Action: α 1-Adrenergic Receptor Antagonism

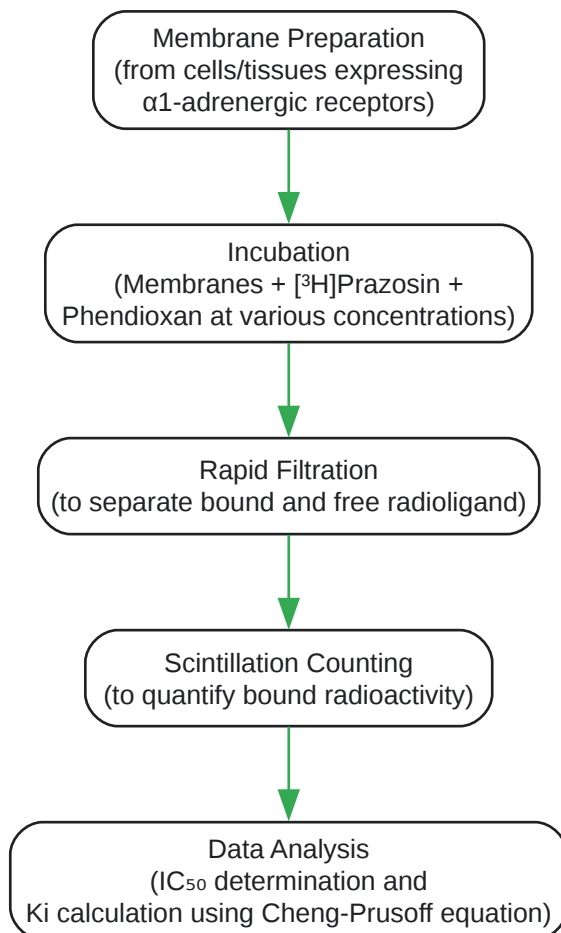
Phendioxan exerts its pharmacological effects by acting as an antagonist at α 1-adrenergic receptors. These receptors are G-protein coupled receptors (GPCRs) that are crucial in the sympathetic nervous system.

The α 1-Adrenergic Receptor Signaling Pathway

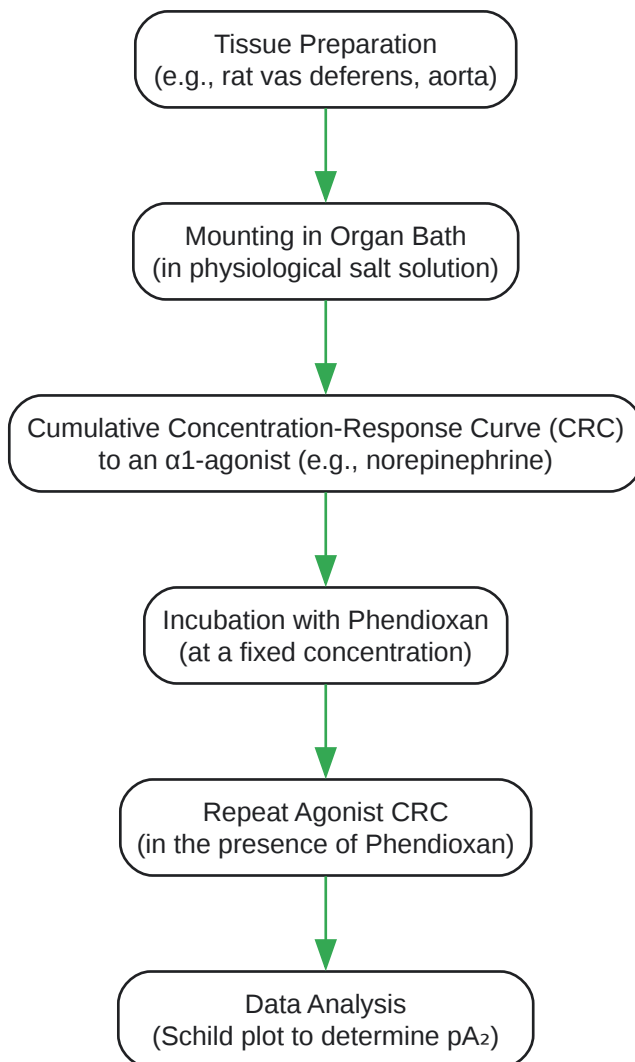
The activation of α 1-adrenergic receptors by endogenous catecholamines like norepinephrine and epinephrine initiates a well-defined signaling cascade. **Phendioxan** competitively binds to these receptors, thereby inhibiting this signaling pathway.



Radioligand Binding Assay Workflow



Isolated Tissue Functional Assay Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide: Phendioxan (CAS Number 130905-04-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680296#phendioxan-cas-number-130905-04-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com